

Physical properties of 2-Amino-N-tert-butylbenzamide (melting point, solubility)

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Compound of Interest

Compound Name: 2-Amino-N-tert-butylbenzamide

Cat. No.: B074491

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Technical Guide: Physical Properties of 2-Amino-N-tert-butylbenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **2-Amino-N-tert-butylbenzamide** (CAS No. 1203-89-0), focusing on its melting point and solubility. The information is supplemented with detailed, generalized experimental protocols for the determination of these properties and a representative synthesis workflow.

Core Physical Properties

2-Amino-N-tert-butylbenzamide is a benzamide derivative with potential applications in medicinal chemistry and materials science. An understanding of its physical properties is crucial for its handling, formulation, and application in research and development.

Data Presentation

The following table summarizes the available quantitative data for the physical properties of **2-Amino-N-tert-butylbenzamide**.

Property	Value	Data Type	Source
Melting Point	124-125 °C	Experimental	ChemicalBook[1]
Water Solubility	$\log_{10}(S) = -2.82$	Calculated	Cheméo[2]

Note: The water solubility is a calculated value and should be confirmed by experimental analysis for precise applications.

Experimental Protocols

The following are detailed, generalized methodologies for determining the melting point and solubility of a solid organic compound like **2-Amino-N-tert-butylbenzamide**.

Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **2-Amino-N-tert-butylbenzamide** is finely ground using a mortar and pestle. The open end of a capillary tube is then pressed into the powder. The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.

- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is inserted into its designated holder.
- Determination:
 - A preliminary, rapid heating is performed to get an approximate melting range.
 - The apparatus is allowed to cool.
 - A second sample is prepared, and the temperature is raised quickly to about 15-20°C below the approximate melting point.
 - The heating rate is then slowed to 1-2°C per minute.
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Solubility Determination (Qualitative)

This protocol provides a qualitative assessment of a compound's solubility in various solvents.

Apparatus:

- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipette or dropper
- Spatula

Solvents to be tested:

- Water
- Ethanol

- Acetone
- Toluene
- Dimethyl Sulfoxide (DMSO)

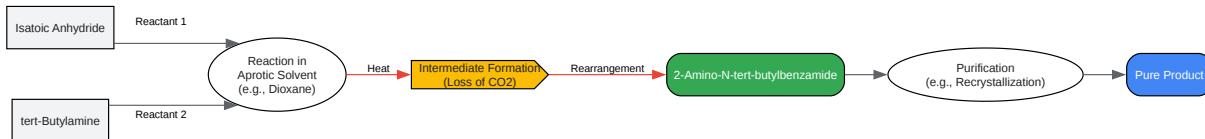
Procedure:

- Sample Preparation: Approximately 10-20 mg of **2-Amino-N-tert-butylbenzamide** is weighed and placed into a small test tube.
- Solvent Addition: 1 mL of the selected solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer or by stirring with a glass rod for approximately one minute.
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved.
- Classification:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: A significant portion of the solid dissolves, but some undissolved particles remain.
 - Insoluble: The solid does not appear to dissolve.
- The procedure is repeated for each solvent. For more quantitative analysis, a gravimetric or spectroscopic method would be employed to determine the concentration of the dissolved solid at saturation.

Mandatory Visualization

Synthesis Workflow for **2-Amino-N-tert-butylbenzamide**

The following diagram illustrates a plausible synthetic route for **2-Amino-N-tert-butylbenzamide**, starting from isatoic anhydride and tert-butylamine. This represents a common method for the formation of N-substituted 2-aminobenzamides.



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Caption: A generalized workflow for the synthesis of **2-Amino-N-tert-butylbenzamide**.

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References

- 1. 1203-89-0 | CAS DataBase [m.chemicalbook.com]
- 2. 2-Amino-N-t-butylbenzamide (CAS 1203-89-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
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